



Application Notes and Protocols for BAMB-4 (ITPKA-IN-C14)

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Compound of Interest		
Compound Name:	BAMB-4	
Cat. No.:	B1667731	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **BAMB-4**, a potent and selective inhibitor of Inositol-1,4,5-trisphosphate 3-kinase A (ITPKA). **BAMB-4**, also identified as ITPKA-IN-C14, serves as a critical tool for investigating the roles of ITPKA in cellular signaling, particularly in the context of oncology and neuroscience.

Section 1: Material Safety Data Sheet (MSDS) Guidelines for BAMB-4

BAMB-4 is a small molecule inhibitor with potential biological activity. Standard laboratory safety precautions should be observed when handling this compound. The following information is a summary of the key safety data.

1.1 Product Identification

• Product Name: BAMB-4

Synonyms: ITPKA-IN-C14[1]

Chemical Formula: C₁₅H₁₂N₂O₂[1]

Molecular Weight: 252.27 g/mol [1]



CAS Number: 891025-25-5[1]

1.2 Hazard Identification

- GHS Classification: Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410[1].
- Hazard Statements: Harmful if swallowed. Very toxic to aquatic life with long-lasting effects[1].
- Precautionary Statements: Wash skin thoroughly after handling. Do not eat, drink or smoke
 when using this product. Avoid release to the environment. If swallowed, call a poison center
 or doctor if you feel unwell. Rinse mouth. Collect spillage. Dispose of contents/container to
 an approved waste disposal plant[1].

1.3 Handling and Storage

- Handling: Avoid inhalation and contact with eyes and skin. Use in a well-ventilated area[1].
- Storage: Store at -20°C for the powder form or -80°C when in solvent. Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight[1].

1.4 First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water. Seek medical attention.
- Skin Contact: Rinse skin thoroughly with water.
- Ingestion: If swallowed, rinse mouth with water. Seek immediate medical attention.

1.5 Physical and Chemical Properties



Property	Value	Reference
Molecular Formula	C15H12N2O2	[1]
Molecular Weight	252.27 g/mol	[1]
Appearance	Crystalline solid	N/A
Solubility	Soluble in DMSO	N/A

1.6 Toxicological Information

Toxicity Metric	Value	Reference
Acute Toxicity, Oral	Category 4	[1]
Acute Aquatic Toxicity	Category 1	[1]
Chronic Aquatic Toxicity	Category 1	[1]

Section 2: Application Notes

2.1 Mechanism of Action **BAMB-4** is a selective inhibitor of Inositol-1,4,5-trisphosphate 3-kinase A (ITPKA). ITPKA is a key enzyme in the inositol phosphate signaling pathway, where it phosphorylates inositol 1,4,5-trisphosphate (IP₃) to form inositol 1,3,4,5-tetrakisphosphate (IP₄) [2][3]. This action modulates intracellular calcium signaling. Additionally, ITPKA has a non-catalytic function in bundling F-actin, thereby influencing cytoskeletal dynamics[4][5]. ITPKA is overexpressed in various cancers and is considered an oncogene, promoting tumor growth and metastasis[4][6]. By inhibiting ITPKA, **BAMB-4** can be utilized to study and potentially counteract these oncogenic processes.

2.2 Applications in Cancer Research

- Inhibition of Cell Proliferation: ITPKA overexpression is linked to increased cell proliferation
 in cancer. BAMB-4 can be used in cell-based assays to assess its anti-proliferative effects
 on various cancer cell lines.
- Induction of Apoptosis: By disrupting calcium signaling and cytoskeletal organization, inhibition of ITPKA may lead to apoptosis in cancer cells.



- Inhibition of Cell Migration and Invasion: The actin-bundling activity of ITPKA is crucial for cell motility. **BAMB-4** is a valuable tool for studying the role of ITPKA in cancer cell migration and invasion, key processes in metastasis[3][7].
- In Vivo Tumor Growth Inhibition: **BAMB-4** can be used in preclinical animal models to evaluate its efficacy in reducing tumor growth and metastasis.

2.3 Visualization of the ITPKA Signaling Pathway

The following diagram illustrates the dual role of ITPKA in calcium signaling and actin dynamics, and the point of inhibition by **BAMB-4**.



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Caption: ITPKA signaling pathway and **BAMB-4** inhibition.

Section 3: Experimental Protocols

3.1 In Vitro Kinase Assay for ITPKA Inhibition

This protocol is designed to determine the inhibitory activity of BAMB-4 on ITPKA.

Materials:



- Recombinant human ITPKA enzyme
- IP₃ substrate
- BAMB-4 (dissolved in DMSO)
- Kinase assay buffer (e.g., ADP-Glo™ Kinase Assay)
- 96-well microplates
- Procedure:
 - Prepare serial dilutions of BAMB-4 in DMSO.
 - In a 96-well plate, add kinase assay buffer, recombinant ITPKA enzyme, and the diluted
 BAMB-4 or DMSO (vehicle control).
 - Pre-incubate the plate at room temperature for 10 minutes.
 - o Initiate the reaction by adding the IP₃ substrate.
 - Incubate the reaction at 30°C for 60 minutes.
 - Stop the reaction and measure the kinase activity using a suitable detection method (e.g., luminescence-based ADP detection).
 - Calculate the IC₅₀ value of BAMB-4 by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.
- 3.2 Cell Migration (Wound Healing) Assay

This protocol assesses the effect of **BAMB-4** on the migratory capacity of cancer cells.

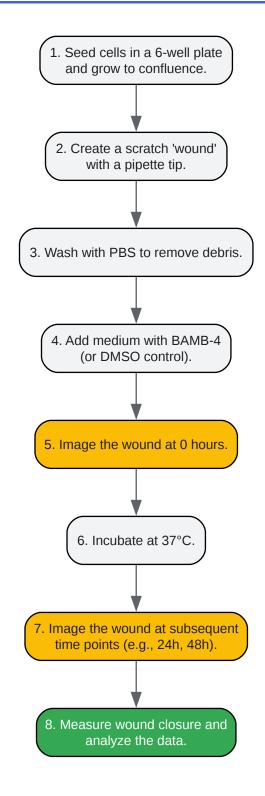
- Materials:
 - Cancer cell line with high ITPKA expression (e.g., A549 lung cancer cells)
 - Complete cell culture medium



- BAMB-4 (dissolved in DMSO)
- 6-well plates
- Pipette tips (p200)
- Microscope with a camera
- Procedure:
 - Seed cells in 6-well plates and grow them to a confluent monolayer.
 - Create a "wound" in the monolayer by scratching a straight line with a sterile p200 pipette tip.
 - Wash the wells with PBS to remove detached cells.
 - Replace the medium with fresh medium containing various concentrations of BAMB-4 or DMSO as a control.
 - Capture images of the wound at 0 hours.
 - Incubate the plates at 37°C in a CO₂ incubator.
 - Capture images of the same wound area at regular intervals (e.g., 12, 24, and 48 hours).
 - Measure the width of the wound at different time points and calculate the percentage of wound closure.
- 3.3 Visualization of the Wound Healing Assay Workflow

The following diagram illustrates the experimental workflow for the wound healing assay.





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Caption: Workflow for a cell migration (wound healing) assay.

Section 4: Data Presentation



4.1 Quantitative Data Summary

The following table provides a template for summarizing quantitative data from experiments with **BAMB-4**.

Experiment Type	Cell Line	BAMB-4 Concentration	Measured Endpoint	Result
Kinase Assay	N/A	0.1 nM - 10 μM	ITPKA activity	IC50 = X nM
Cell Viability	A549	1 μΜ	% Viable Cells	X%
Cell Migration	A549	1 μΜ	% Wound Closure (24h)	X%
In Vivo Tumor Growth	Xenograft Model	10 mg/kg	Tumor Volume	X mm³

Note: The results in the table are placeholders and should be replaced with actual experimental data.

These application notes and protocols provide a comprehensive guide for the use of **BAMB-4** in research and drug development. For further information, please refer to the cited literature.

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